

(4-Bromo-3-fluorophenyl)urea CAS number search

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Compound of Interest

Compound Name: (4-Bromo-3-fluorophenyl)urea

CAS No.: 1376009-84-5

Cat. No.: B2382741

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Introduction: The Strategic Scaffold

(4-Bromo-3-fluorophenyl)urea is a specialized arylurea intermediate critical to the development of Type II kinase inhibitors.[1] Unlike simple ureas, this disubstituted scaffold integrates two key features for medicinal chemistry:

- The Urea Pharmacophore: A "privileged structure" capable of forming a bidentate hydrogen bond network with the Glu/Asp residues in the DFG-out conformation of protein kinases (e.g., RAF, VEGFR, p38).[1]
- The 3-Fluoro-4-Bromo Motif: The fluorine atom at the meta position exerts a strong inductive effect (modulating the acidity of the urea protons to enhance hydrogen bond donor capability (modulation)).[1] Simultaneously, the 4-bromo substituent serves as a versatile handle for Palladium-catalyzed cross-coupling (Suzuki-Miyaura or Buchwald-Hartwig) to attach the inhibitor's "head" group, while also acting as a halogen bond donor in the binding pocket.[1]

This guide provides a validated synthesis protocol, mechanistic insights, and application data for researchers in fragment-based drug discovery (FBDD).[1]

Chemical Identity & Physical Properties

Property	Data
CAS Number	1376009-84-5
IUPAC Name	1-(4-Bromo-3-fluorophenyl)urea
Molecular Formula	
Molecular Weight	233.04 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMSO, DMF; sparingly soluble in water
Melting Point	>200°C (Decomposes)
SMILES	<chem>NC(=O)Nc1ccc(Br)c(F)c1</chem>
Key Precursor	4-Bromo-3-fluoroaniline (CAS 656-65-5)

Synthetic Methodology: The Modified Wöhler Protocol

While isocyanates are often used to generate ureas, the use of Potassium Cyanate (KOCN) in acidic media is the preferred industrial and laboratory method due to higher atom economy and the avoidance of hazardous aryl isocyanate intermediates.[1]

Reagents & Materials

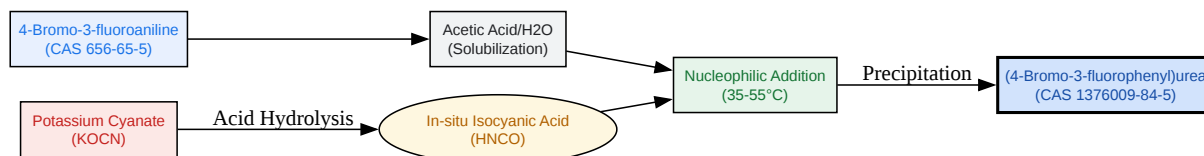
- Starting Material: 4-Bromo-3-fluoroaniline (1.0 eq)[1]
- Reagent: Potassium Cyanate (KOCN) or Sodium Cyanate (NaOCN) (1.5 eq)
- Solvent System: Glacial Acetic Acid / Water (1:2 v/v)[1]
- Temperature: 35°C

55°C

Step-by-Step Protocol

- **Dissolution:** In a round-bottom flask, dissolve 10 mmol of 4-bromo-3-fluoroaniline in 20 mL of glacial acetic acid and 40 mL of warm water (35°C). Ensure complete dissolution to form the acetamide salt in situ.^[1]
- **Cyanate Addition:** Prepare a solution of 15 mmol KOCN in 10 mL water. Add this solution dropwise to the aniline mixture over 20 minutes with vigorous stirring.
 - **Observation:** A white precipitate will begin to form immediately as the urea product crashes out.^[1]
 - **Note:** The reaction is exothermic; temperature may rise to ~50-55°C.^[1] This is beneficial for conversion.
- **Digestion:** Once addition is complete, stir the thick suspension for 1 hour at ambient temperature.
 - **Why?** This ensures the consumption of any unreacted isocyanic acid generated in situ.^[1]
- **Quench & Isolation:** Dilute the mixture with 50 mL of cold water (0-5°C). Filter the solid under vacuum.^{[1][2]}
- **Purification:** Wash the filter cake with water (mL) to remove residual acetic acid and inorganic salts.
 - **Recrystallization (Optional):** If high purity (>99%) is required for biological assays, recrystallize from Ethanol/Water (4:1).^[1]
- **Drying:** Dry the solid in a vacuum oven at 50°C for 12 hours.

Visualizing the Workflow



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Figure 1: Reaction workflow for the synthesis of **(4-Bromo-3-fluorophenyl)urea** via the cyanate method.

Mechanistic Insight

The reaction proceeds via the in situ generation of isocyanic acid (HNCO) from potassium cyanate in the acidic medium.[1]

- Protonation: The aniline amine is in equilibrium with its ammonium salt.[1] However, the free amine is the active nucleophile.[1]
- Generation of Electrophile:
.
- Nucleophilic Attack: The lone pair of the aniline nitrogen attacks the electrophilic carbon of the isocyanic acid.
- Tautomerization: The resulting intermediate rearranges to form the stable urea.[1]

Critical Control Point: The pH must be acidic enough to generate HNCO but not so acidic that the aniline is 100% protonated (which kills nucleophilicity).[1] Acetic acid provides this ideal buffering window (

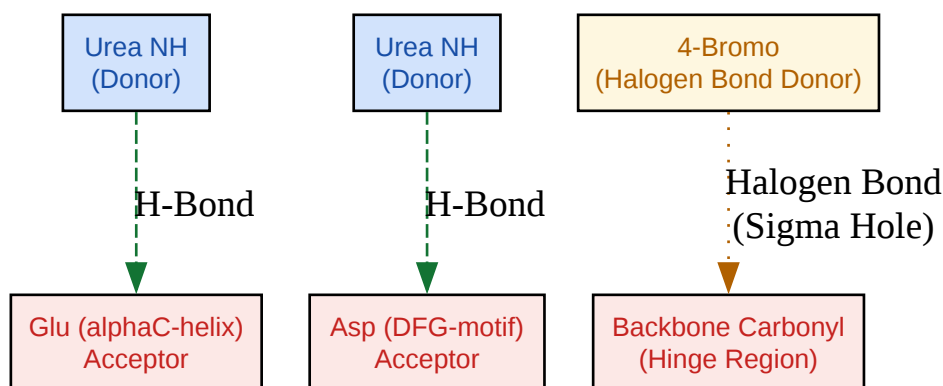
).[1]

Applications in Drug Discovery

This specific urea is a high-value scaffold for Type II Kinase Inhibitors.[1] These drugs bind to the inactive (DFG-out) conformation of kinases.[1]

- Binding Mode: The urea moiety acts as a "molecular glue," forming two hydrogen bonds with the conserved Glutamate (Glu) in the C-helix and the Aspartate (Asp) of the DFG motif.[1]
- The Fluorine Effect: The 3-fluoro substituent is not merely decorative.[1] It:
 - Increases Lipophilicity: Improves membrane permeability ().
 - Blocks Metabolism: Prevents oxidative metabolism at the ortho-position.[1]
 - Conformational Lock: Induces a planar conformation via intramolecular H-bonding or dipole interactions, pre-organizing the molecule for binding.[1]

Pharmacophore Interaction Diagram



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Figure 2: Schematic of the binding interactions between the arylurea scaffold and the kinase DFG pocket.[1]

Safety & Handling (SDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin (H315, H319, H335).[1]
- Handling: Use a fume hood to avoid inhalation of dust.[1] Wear nitrile gloves and safety goggles.[1]

- Storage: Store in a cool, dry place. The compound is stable but should be kept away from strong oxidizing agents.[1]
- Spill Response: Sweep up and dispose of as solid organic waste.[1] Do not flush into surface water (aquatic toxicity of aryl halides).[1]

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